

# Technical Guide: 2-(3-Nitrophenyl)-2-oxoacetaldehyde for Research and Development

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## Compound of Interest

Compound Name: 2-(3-Nitrophenyl)-2-oxoacetaldehyde

Cat. No.: B1595851

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-(3-Nitrophenyl)-2-oxoacetaldehyde**, a key chemical intermediate. This document covers its commercial availability from key suppliers, detailed experimental protocols for its synthesis, and a discussion of its potential, though not yet fully elucidated, role in relevant biological pathways.

## Commercial Availability and Key Suppliers

**2-(3-Nitrophenyl)-2-oxoacetaldehyde** is available from a number of chemical suppliers catering to the research and development market. The purity and available quantities can vary between suppliers, and it is recommended to request a certificate of analysis for lot-specific data. Below is a summary of key suppliers.

Supplier	CAS Number	Purity	Available Quantities	Price (USD)	Notes
Sunway Pharm Ltd	6890-77-3	97%	1g	\$544.00	For scientific research use only. <a href="#">[1]</a>
BenchChem	6890-77-3	Inquire	Inquire	Inquire	For research use only. Not for human or veterinary use.
Ambeed	6890-77-3	Inquire	Inquire	Inquire	Provides NMR, HPLC, LC-MS, and UPLC data upon request.
Santa Cruz Biotechnology	6890-77-3	Inquire	Inquire	Inquire	For Research Use Only. Not Intended for Diagnostic or Therapeutic Use. <a href="#">[2]</a>
BLDpharm	6890-77-3	Inquire	Inquire	Inquire	-

Note: Pricing and availability are subject to change. It is advisable to contact the suppliers directly for the most current information.

## Physicochemical Properties

Property	Value	Source
Molecular Formula	C8H5NO4	PubChem[3]
Molecular Weight	179.13 g/mol	PubChem[3]
IUPAC Name	2-(3-nitrophenyl)-2-oxoacetaldehyde	PubChem[3]
CAS Number	6890-77-3	PubChem[3]
Appearance	Inquire from supplier	-
Melting Point	Inquire from supplier	-
Boiling Point	Inquire from supplier	-
Solubility	Inquire from supplier	-

## Experimental Protocols

A common and effective method for the synthesis of **2-(3-Nitrophenyl)-2-oxoacetaldehyde** is through the oxidation of 3-Nitroacetophenone. The following protocol is based on a procedure detailed by BenchChem.

Synthesis of **2-(3-Nitrophenyl)-2-oxoacetaldehyde** from 3-Nitroacetophenone

Materials:

- 3-Nitroacetophenone (12.0 g, 72.9 mmol)
- Selenium dioxide (9.4 g, 85 mmol)
- 1,4-Dioxane (50.0 mL)
- Water (1.70 mL, 94.4 mmol)
- Ethyl acetate (EtOAc)
- Hexane

- Sodium sulfate (anhydrous)
- Brine

#### Procedure:

- To a solution of Selenium dioxide (9.4 g, 85 mmol) in 1,4-Dioxane (50.0 mL) and Water (1.70 mL, 94.4 mmol), add 3-Nitroacetophenone (12.0 g, 72.9 mmol).
- The reaction mixture is refluxed for 4 hours with stirring.
- After reflux, the mixture is taken up with EtOAc (100 mL).
- The organic layer is washed with water (2 x 50 mL) and then with brine (1 x 50 mL).
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated in vacuo.
- Purification is performed by ISCO column chromatography (20-70% EtOAc/Hex) to yield (3-Nitro-phenyl)-oxo-acetaldehyde (9.98 g, 76% yield).

## Potential Biological Significance and Signaling Pathways

While the direct biological activity and implication in specific signaling pathways of **2-(3-Nitrophenyl)-2-oxoacetaldehyde** are not extensively documented in publicly available literature, the broader class of nitrophenyl-containing compounds has been the subject of significant research in drug discovery.

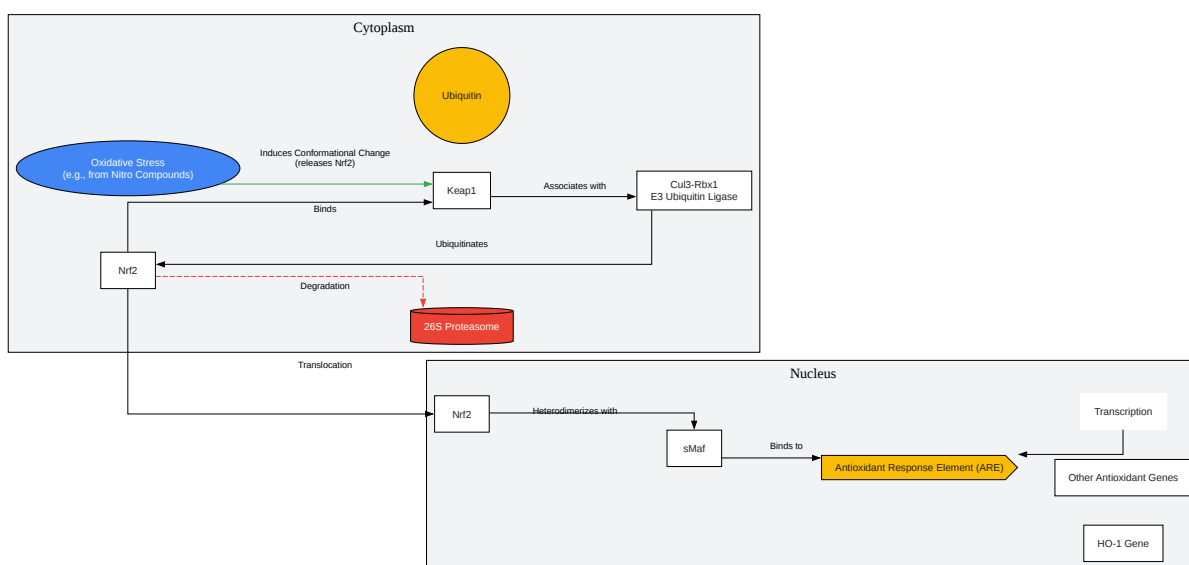
Compounds containing the nitrophenyl moiety have been investigated for a range of biological activities, including anticancer and antioxidant properties. The nitro group is a strong electron-withdrawing group, which can influence the molecule's reactivity and its interactions with biological targets. It is known that some nitroaromatic compounds can undergo metabolic reduction to form reactive intermediates that can induce cellular responses.

One of the key cellular pathways that responds to chemical stressors, including reactive oxygen species that can be generated by nitro compounds, is the Nrf2/HO-1 signaling pathway.

This pathway is a master regulator of the antioxidant response. Under conditions of oxidative stress, the transcription factor Nrf2 is activated and translocates to the nucleus, where it binds to the antioxidant response element (ARE) in the promoter region of various antioxidant genes, including heme oxygenase-1 (HO-1). The upregulation of these genes helps to protect the cell from oxidative damage.

Given the presence of the nitro group, it is plausible that **2-(3-Nitrophenyl)-2-oxoacetaldehyde** could modulate oxidative stress-related signaling pathways. However, it is crucial to emphasize that this is a hypothetical involvement based on the known activities of related compounds, and specific experimental validation is required.

Below is a generalized diagram of the Nrf2/HO-1 signaling pathway, which may be relevant for investigating the biological effects of **2-(3-Nitrophenyl)-2-oxoacetaldehyde**.

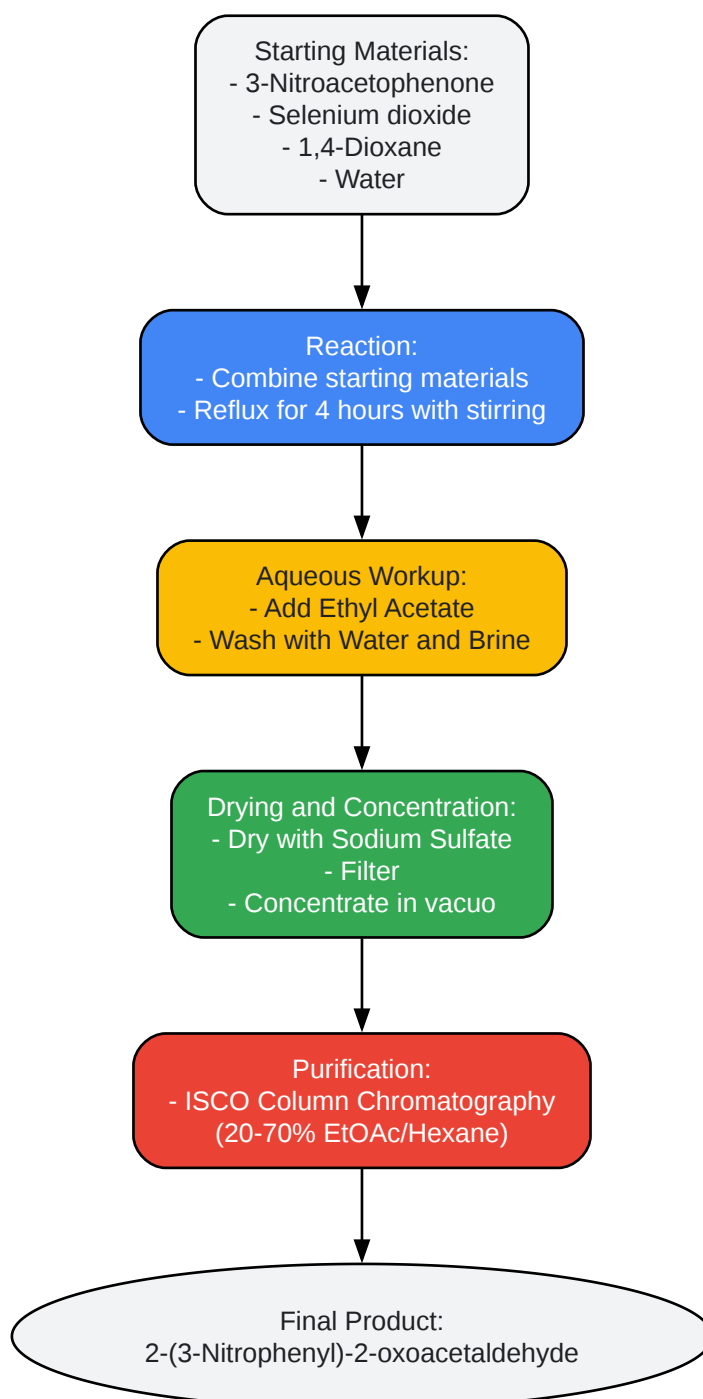


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Caption: The Nrf2/HO-1 signaling pathway for cellular antioxidant response.

## Experimental Workflow: Synthesis of 2-(3-Nitrophenyl)-2-oxoacetaldehyde

The synthesis protocol described above can be visualized as a clear experimental workflow. This diagram outlines the key steps from starting materials to the purified product.



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Caption: Experimental workflow for the synthesis of **2-(3-Nitrophenyl)-2-oxoacetaldehyde**.

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## References

- 1. 2-(3-nitrophenyl)-2-oxoacetaldehyde - CAS:6890-77-3 - Sunway Pharm Ltd [3wpharm.com]
- 2. scbt.com [scbt.com]
- 3. 2-(3-Nitrophenyl)-2-oxoacetaldehyde | C<sub>8</sub>H<sub>5</sub>NO<sub>4</sub> | CID 321736 - PubChem [pubchem.ncbi.nlm.nih.gov]
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